

# Proper Disposal Procedures for DB-10, an Investigational Anti-Ischemic Stroke Agent

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## Compound of Interest

Compound Name: DB-10

Cat. No.: B15613165

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Handling and Disposal of **DB-10**

This document provides procedural guidance for the proper disposal of **DB-10**, a prodrug of 3-n-butylphthalide (NBP) used in ischemic stroke research. As an investigational drug, **DB-10** and its parent compound require careful handling and disposal to ensure personnel safety and environmental protection in accordance with federal, state, and local regulations. All laboratory personnel handling this compound should be familiar with its Safety Data Sheet (SDS) and trained in chemical waste management.[1]

## Safety and Hazard Information

**DB-10**, as a phthalide derivative, shares properties with its active form, DL-3-n-Butylphthalide. The primary hazards associated with this class of compounds include skin and eye irritation, and potential respiratory irritation.[2] All handling of **DB-10** should be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3]

## Quantitative Safety Data for DL-3-n-Butylphthalide

Data Point	Value / Classification	Source
CAS Number	6066-49-5	[2]
Molecular Formula	C12H14O2	[4]
Molecular Weight	190.24 g/mol	
Appearance	Neat oil	[4]
Hazard Classifications	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)	[2]
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	[2]
Water Hazard Class	WGK 1 (Slightly hazardous for water)	[2]

## Experimental Protocols: Waste Disposal Procedure

The proper disposal of investigational drugs like **DB-10** must adhere to the Resource Conservation and Recovery Act (RCRA) guidelines.[5][6] The recommended method of disposal is incineration by a licensed hazardous waste management vendor.[1][5][7]

Methodology for Collection and Disposal of **DB-10** Waste:

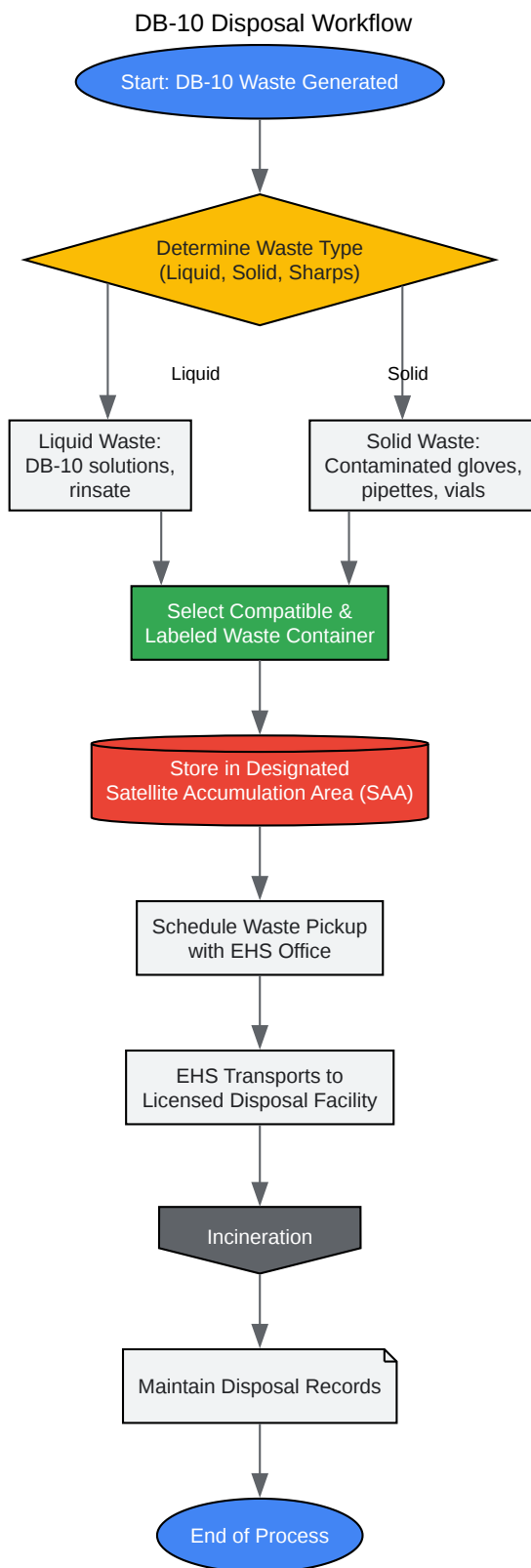
- **Container Selection:** Choose a designated, compatible waste container. This can be the original vial or a new container made of glass or plastic that is compatible with the chemical properties of **DB-10**. [1] For liquid waste, use a sealable container; for solid waste such as contaminated labware, use a designated puncture-proof container.
- **Labeling:** Affix a "HAZARDOUS WASTE" label to the container. [1] The label must include:

- The full chemical name: "**DB-10** (prodrug of 3-n-butylphthalide)" and "DL-3-n-Butylphthalide". Avoid abbreviations.[1]
- The concentration and physical state (solid or liquid).
- The name of the Principal Investigator (PI) and the laboratory location (building and room number).[1]
- A contact phone number for the research team.[1]
- Hazard identification (e.g., "Irritant").
- Segregation and Storage:
  - Store the waste container in a designated Satellite Accumulation Area (SAA).[1]
  - Ensure the container is kept closed except when adding waste.
  - Do not mix **DB-10** waste with incompatible materials. While specific incompatibility data for **DB-10** is not available, general practice is to avoid mixing with strong oxidizing agents, acids, and bases.
- Waste Pickup and Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[1][5]
  - The EHS department will arrange for the transport of the waste to a permitted hazardous waste incineration facility.[7]
  - Maintain records of the disposal, including the date and quantity of waste generated.[5]

Note: Empty containers that held **DB-10** should be triple-rinsed. The rinsate must be collected and disposed of as hazardous waste. The rinsed container can then be disposed of as regular laboratory glass or plastic waste after the label has been defaced.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **DB-10**.



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Caption: Logical workflow for the safe disposal of **DB-10** waste.

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